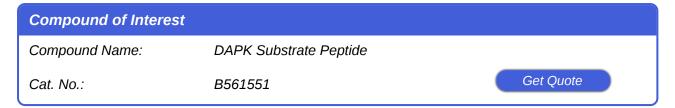


Safeguarding Your Research: A Comprehensive Guide to Handling DAPK Substrate Peptide

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Essential protocols and safety measures for the laboratory use of **DAPK Substrate Peptide**, ensuring the integrity of your research and the safety of your team.

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **DAPK Substrate Peptide**. Adherence to these protocols is essential for accurate experimental outcomes and maintaining a safe laboratory environment.

Immediate Safety and Handling Precautions

Proper handling of **DAPK Substrate Peptide** is crucial due to its potential hazards. The following table summarizes key safety and storage information.



Parameter	Recommendation	Source
Hazards	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.	INVALID-LINK
Personal Protective Equipment (PPE)	Lab coat, safety glasses with side shields (or goggles), and nitrile gloves.	General Laboratory Safety Guidelines
Storage (Lyophilized)	Store at -20°C for short-term and -80°C for long-term. Keep in a dry, dark place.	[1]
Storage (in Solution)	Aliquot and store at -20°C or colder. Avoid repeated freeze- thaw cycles. Use sterile buffers at pH 5-6.	[2]
First Aid (Eyes)	Immediately flush with large amounts of water, holding eyelids open. Seek medical attention.	INVALID-LINK
First Aid (Skin)	Wash off with soap and plenty of water. Seek medical attention if irritation persists.	INVALID-LINK
First Aid (Ingestion)	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.	INVALID-LINK
First Aid (Inhalation)	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	INVALID-LINK

Experimental Protocol: DAPK Kinase Activity Assay

This protocol outlines a typical kinase assay using **DAPK Substrate Peptide**.

Materials:



- DAPK1 enzyme
- DAPK Substrate Peptide
- Kinase Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT)[3]
- ATP
- ADP-Glo™ Kinase Assay Kit (or similar detection reagent)
- 384-well plates
- · Multimode plate reader

Procedure:

- Reagent Preparation:
 - Thaw all reagents on ice.
 - Prepare a stock solution of DAPK Substrate Peptide in sterile water or an appropriate buffer.
 - Prepare a stock solution of ATP in kinase buffer.
 - Dilute the DAPK1 enzyme in kinase buffer to the desired concentration.
- Assay Setup:
 - In a 384-well plate, add 2 μL of the diluted DAPK1 enzyme solution to each well.
 - Add 2 μL of a mixture containing the DAPK Substrate Peptide and ATP to each well to initiate the reaction. The final concentration of the substrate should be at or below its Km value (9 μM) for competitive inhibitor screening.[4]
 - Include control wells:
 - No enzyme control: Add kinase buffer instead of the enzyme.



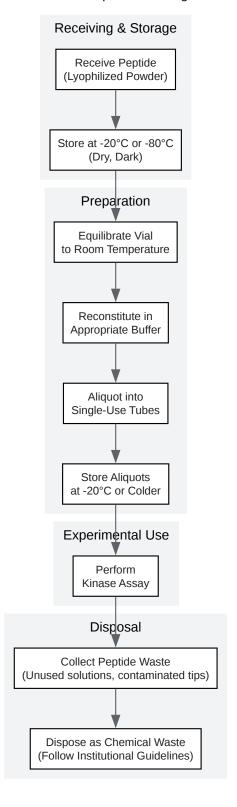
- No substrate control: Add kinase buffer instead of the substrate/ATP mix.
- Incubation:
 - Incubate the plate at room temperature for 60 minutes.[5]
- Signal Detection:
 - Add 5 µL of ADP-Glo[™] Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.[5]
 - Add 10 μL of Kinase Detection Reagent to each well.
 - Incubate at room temperature for 30 minutes to convert ADP to ATP and generate a luminescent signal.[5]
- Data Acquisition:
 - Measure the luminescence using a plate reader. The signal intensity is proportional to the amount of ADP produced and thus the kinase activity.

Operational and Disposal Plan

A systematic approach to the lifecycle of **DAPK Substrate Peptide** in the laboratory is essential for safety and regulatory compliance.



DAPK Substrate Peptide Handling Workflow



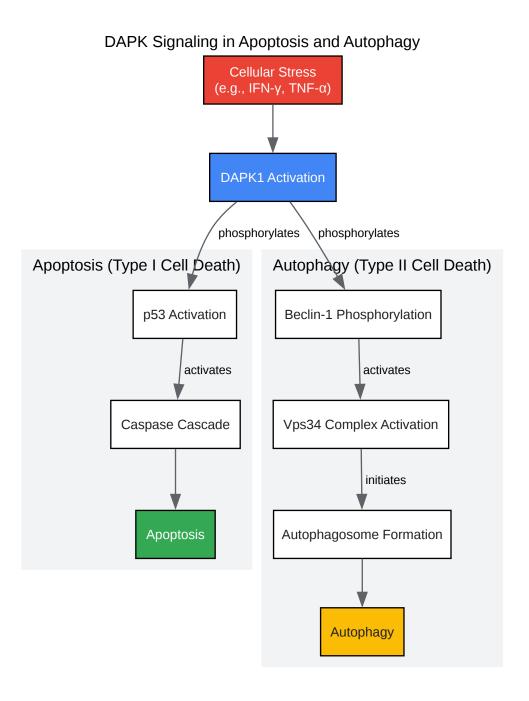
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Caption: Workflow for handling DAPK Substrate Peptide.



DAPK Signaling Pathways

Death-associated protein kinase (DAPK) is a calcium/calmodulin-regulated serine/threonine kinase that plays a crucial role in apoptosis and autophagy.[6][7]



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Caption: DAPK1 signaling pathways in cell death.



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